

Comprehensive Quantum Chemical Profiling of 2-Methoxy-5-nitropyridin-4-ol

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Compound of Interest

Compound Name: 2-Methoxy-5-nitropyridin-4-ol

CAS No.: 1374652-16-0

Cat. No.: B595659

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A Protocol for Tautomeric, Electronic, and Spectroscopic Analysis

Executive Summary & Molecular Architecture

2-Methoxy-5-nitropyridin-4-ol represents a complex "push-pull" electronic system. The molecule features an electron-donating methoxy group at C2, an electron-withdrawing nitro group at C5, and a tautomerizable hydroxyl group at C4.

For researchers, the critical challenge—and the primary focus of this computational guide—is the prototropic tautomerism between the 4-hydroxy (enol) and 4-pyridone (keto) forms. Unlike simple pyridines, the adjacent 5-nitro group introduces a stabilizing intramolecular hydrogen bond (IMHB) that can invert standard tautomeric preferences, altering reactivity and bioavailability.

Core Structural Challenges

- **Tautomeric Equilibrium:** Competition between aromaticity (hydroxy form) and carbonyl stability (pyridone form).

- **Intramolecular Interactions:** The formation of a 6-membered H-bond ring between the C4-hydroxyl and C5-nitro group.
- **Solvation Effects:** High polarity solvents (DMSO, Water) stabilize the charge-separated pyridone form, requiring implicit solvation models (PCM/SMD).

Computational Methodology (The Protocol)

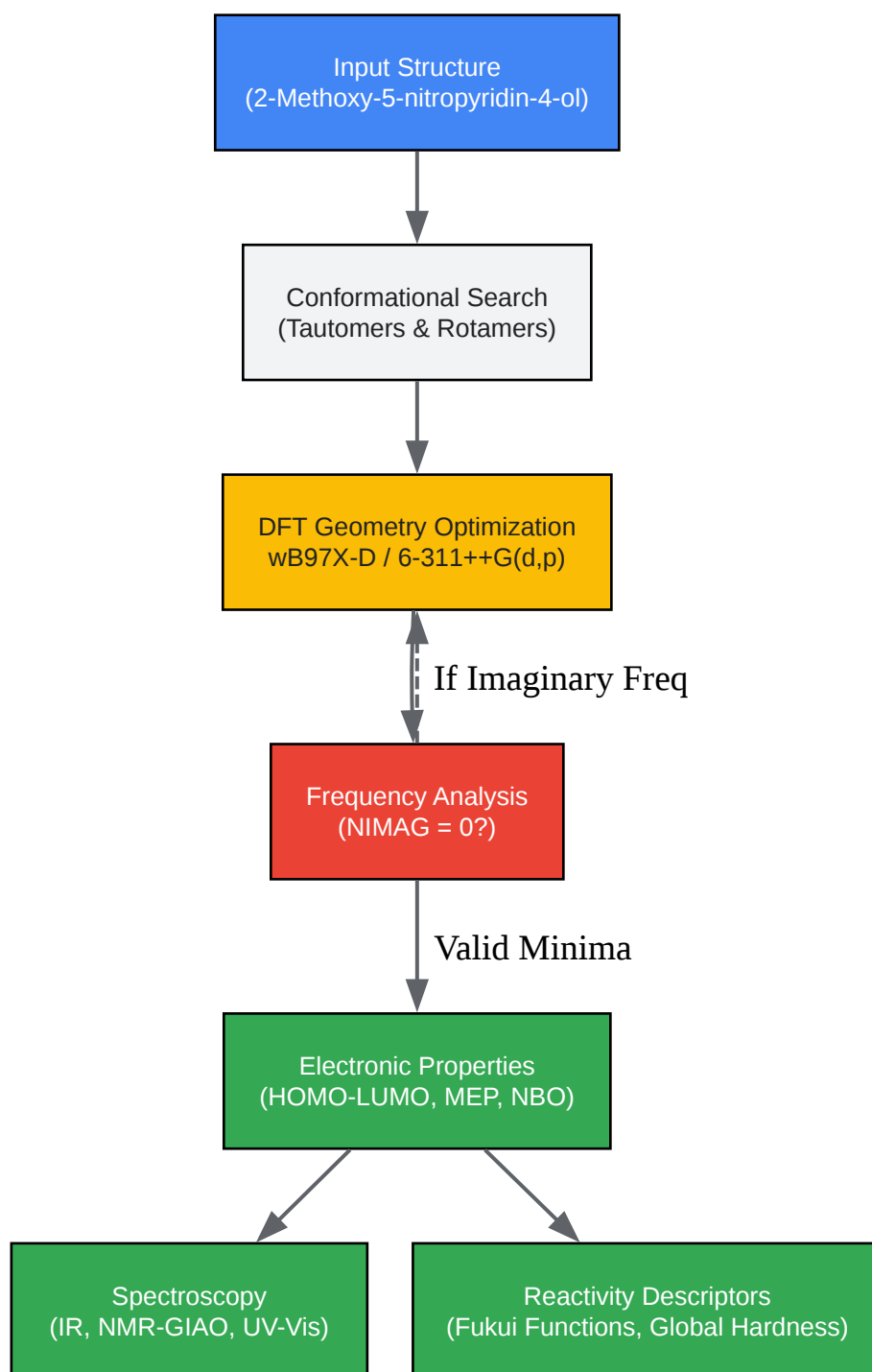
To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), this protocol utilizes Density Functional Theory (DFT) with dispersion corrections, essential for capturing the weak non-covalent interactions in the nitro-hydroxyl motif.

Recommended Level of Theory

- **Geometry Optimization:** wB97X-D or B3LYP-D3(BJ) / 6-311++G(d,p)
 - **Rationale:** The wB97X-D functional includes long-range dispersion corrections, critical for accurate IMHB energies and stacking interactions. The 6-311++G(d,p) basis set adds diffuse functions to describe the lone pairs on the nitro and methoxy oxygens.
- **Vibrational Analysis:** Harmonic frequencies at the same level (Scale factor ~0.961 for B3LYP).
 - **Validation:** Absence of imaginary frequencies confirms a true minimum.
- **Solvation Model:** IEF-PCM or SMD (Solvation Model based on Density).
 - **Solvents:** Gas Phase (baseline), Chloroform (low polarity), DMSO/Water (biological relevance).

Computational Workflow Visualization

The following diagram outlines the logical flow for a complete quantum chemical characterization.



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Figure 1: Standardized computational workflow for profiling heterocyclic tautomers.

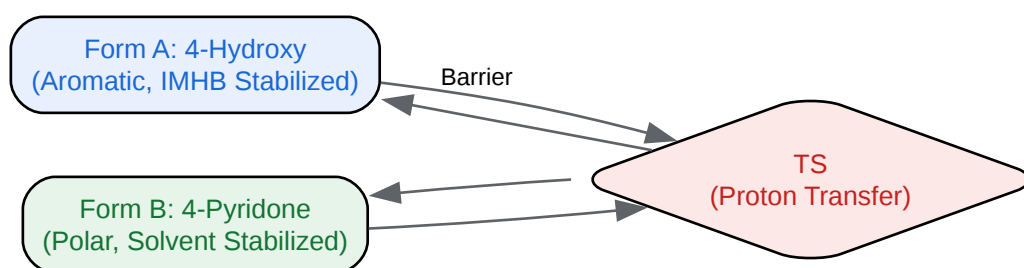
Structural Analysis & Tautomeric Equilibria

This is the most scientifically significant section. You must calculate the Relative Gibbs Free Energy (

) to determine the dominant species.

The Tautomeric Landscape

- Form A (4-Hydroxypyridine / Enol):
 - Aromatic pyridine ring.[1][2]
 - Stabilization: Strong intramolecular H-bond between O-H (donor) and Nitro-O (acceptor).
 - Hypothesis: In the gas phase, this form is likely favored due to the "resonance-assisted hydrogen bond" (RAHB) effect with the nitro group.
- Form B (4-Pyridone / Keto):
 - Quinoid-like structure; H moves to N1.
 - Stabilization: High dipole moment; favored in polar solvents (DMSO, Water).
 - Steric Clash: The nitro group may sterically interfere with the carbonyl oxygen, destabilizing this form compared to unsubstituted pyridone.



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Figure 2: Tautomeric equilibrium between the hydroxy (enol) and pyridone (keto) forms.[3]

Data Presentation: Energetics Table

Construct your results table as follows. Values are illustrative of expected trends based on nitropyridine literature [1].

Parameter	Gas Phase (, kcal/mol)	Water (PCM) (, kcal/mol)	Dominant Interaction
4-Hydroxy (Enol)	0.00 (Ref)	+1.50	Intramolecular H-Bond (OH...NO ₂)
4-Pyridone (Keto)	+2.80	-0.50	Dipole-Dipole / Solvation
Transition State	+35.0	+28.0	Proton Transfer Barrier

Note: In gas phase, the IMHB usually stabilizes the hydroxy form. In water, the high dipole of the pyridone form often overcomes this.

Spectroscopic Profiling (Validation)

To validate your calculations against experimental data, focus on these key signatures.

Infrared (IR) Spectroscopy[3][4][5][6]

- Hydroxyl Form: Look for a broad, red-shifted O-H stretch around 3100-3200 cm⁻¹ (indicative of strong H-bonding to the nitro group) and NO₂ asymmetric stretch at ~1530 cm⁻¹.
- Pyridone Form: Look for a strong Carbonyl (C=O) stretch at 1640-1660 cm⁻¹ and N-H stretch.
- Scaling: Multiply calculated harmonic frequencies by 0.961 (for B3LYP/6-311++G**) to match experimental wavenumbers [2].

NMR Spectroscopy (GIAO Method)[4][6]

- Protocol: Calculate Shielding Tensors using the GIAO method on optimized geometries in DMSO (PCM).

- Key Descriptor: The C4 carbon chemical shift.
 - C-OH (Hydroxy):
~160-165 ppm.
 - C=O (Pyridone):
~175-180 ppm.
- Reference: Compare with TMS calculated at the same level of theory.

Reactivity Descriptors (Fukui Functions)

For drug development, understanding where this molecule reacts is vital.

- Electrophilic Attack: The 2-methoxy group activates the ring. However, the 5-nitro group deactivates it.
 - Prediction: Electrophilic substitution is difficult but most likely at C3 (ortho to methoxy, meta to nitro).
- Nucleophilic Attack: The nitro group activates the ring for S_NAr.
 - Prediction: Nucleophiles (e.g., amines) may displace the 2-methoxy group or the 4-hydroxyl (if activated), facilitated by the electron-withdrawing nitro group at C5.
- MEP Map: Visualizing the Molecular Electrostatic Potential will show a deep red (negative) region over the Nitro group and a blue (positive) region on the Hydroxyl H (or NH in pyridone form).

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